

Technical Support Center: Preparation of CM037 (Mueller-Hinton Broth)

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Compound of Interest

Compound Name: CM037

Cat. No.: B15574433

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This guide provides detailed instructions and troubleshooting advice for the preparation and use of **CM037**, commercially known as Mueller-Hinton Broth. This medium is primarily intended for bacteriological applications, particularly for antimicrobial susceptibility testing.

Frequently Asked Questions (FAQs)

Q1: What is **CM037**?

A1: **CM037** is the product code for Mueller-Hinton Broth, a microbiological growth medium. It is widely used for the cultivation of various aerobic and facultatively anaerobic bacteria.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Q2: Can I use **CM037** for mammalian cell culture?

A2: **CM037** (Mueller-Hinton Broth) is not suitable for mammalian cell culture. It is a bacteriological medium designed to support the growth of bacteria and lacks the specific and complex nutrients, buffering systems, and sterile requirements necessary for maintaining healthy mammalian cells. Mammalian cell culture requires specialized media such as DMEM, RPMI-1640, or others supplemented with serum.

Q3: Why is my prepared Mueller-Hinton Broth slightly opalescent?

A3: The presence of starch in the Mueller-Hinton Broth formulation can result in a slightly opalescent appearance after preparation.^[4] This is normal. The starch acts as a protective colloid against toxic substances that may be present in the medium.^{[1][2][3]}

Q4: Do I need to add anything to the broth after sterilization?

A4: For specific applications like antimicrobial susceptibility testing (AST) using the broth dilution method, supplementation with divalent cations, specifically calcium (Ca^{2+}) and magnesium (Mg^{2+}), is often required after autoclaving.^{[1][2][5]} The recommended concentrations are typically 20-25 mg/L for Ca^{2+} and 10-12.5 mg/L for Mg^{2+} .^{[1][2]}

Troubleshooting Guide

Problem	Possible Cause	Solution
Powder does not dissolve completely.	Insufficient heating.	Ensure the medium is heated to boiling with frequent agitation to achieve complete dissolution before sterilization. [4] Do not overheat.
The medium was not mixed well.	Stir the suspension thoroughly while adding the powder to the water.	
Precipitate forms after autoclaving.	Overheating during sterilization.	Do not exceed the recommended autoclaving time and temperature (121°C for 15 minutes). [2] [3] [4]
Preparing the medium in a concentrated form.	It is not recommended to prepare the medium in a concentrated form as precipitates may form. [6]	
The pH of the medium is incorrect.	Incorrect measurement of powder or water.	Use calibrated weighing scales and volumetric flasks for accurate measurements. The final pH should be 7.3 ± 0.1 at 25°C. [1] [2] [3]
Contamination of glassware.	Ensure all glassware is thoroughly cleaned and rinsed with distilled or deionized water.	
Bacterial growth is poor or absent.	Incorrect storage of prepared medium.	Store the prepared medium at the recommended temperature (typically below 25°C) and use it within its shelf life. [5]
Inadequate cation supplementation for specific bacteria.	For susceptibility testing of certain bacteria like <i>Pseudomonas aeruginosa</i>	

against aminoglycosides,
cation supplementation is
crucial.[3]

Experimental Protocols

Standard Preparation of CM037 (Mueller-Hinton Broth)

This protocol describes the standard method for preparing Mueller-Hinton Broth from the dehydrated powder (**CM037**).

Materials:

- Mueller-Hinton Broth powder (**CM037**)
- Purified/distilled water
- Glass flask or bottle with a volume at least twice that of the final medium volume
- Magnetic stirrer and stir bar (optional)
- Autoclave

Procedure:

- Suspend the powder: Weigh 21.0 grams of Mueller-Hinton Broth powder for every 1000 ml of purified/distilled water.[1][2][3]
- Dissolve the medium: Add the powder to the water and heat to boiling while mixing or stirring until the medium is completely dissolved.[2][3] It is suggested to boil the medium before autoclaving to prevent the settling of starch.[2][3]
- Dispense: Dispense the dissolved medium into appropriate containers (e.g., tubes or flasks).
- Sterilize: Sterilize by autoclaving at 121°C (15 lbs pressure) for 15 minutes.[2][3][4] Caution: Do not overheat.[4]
- Cool: Allow the medium to cool to room temperature before use or storage.

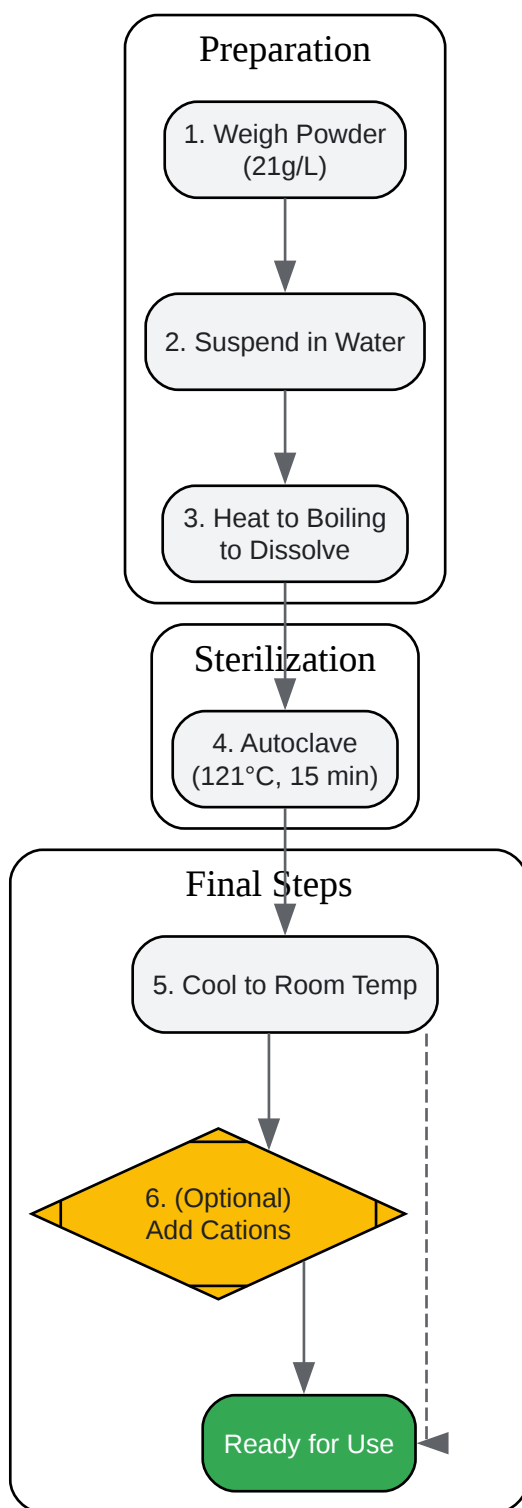
- (Optional) Cation Supplementation: If required for specific assays (e.g., MIC studies), aseptically add sterile solutions of CaCl_2 and MgCl_2 to achieve the desired final concentrations.[\[1\]](#)[\[2\]](#)

Quantitative Data Summary

Parameter	Value	Reference
Dehydrated Powder per Liter	21.0 g	[1] [2] [3]
Final pH (at 25°C)	7.3 ± 0.1	[1] [2] [3]
Autoclaving Temperature	121°C	[2] [3] [4]
Autoclaving Time	15 minutes	[2] [3] [4]
Recommended Ca^{2+} Supplementation	20-25 mg/L	[1] [2]
Recommended Mg^{2+} Supplementation	10-12.5 mg/L	[1] [2]

Visualizations

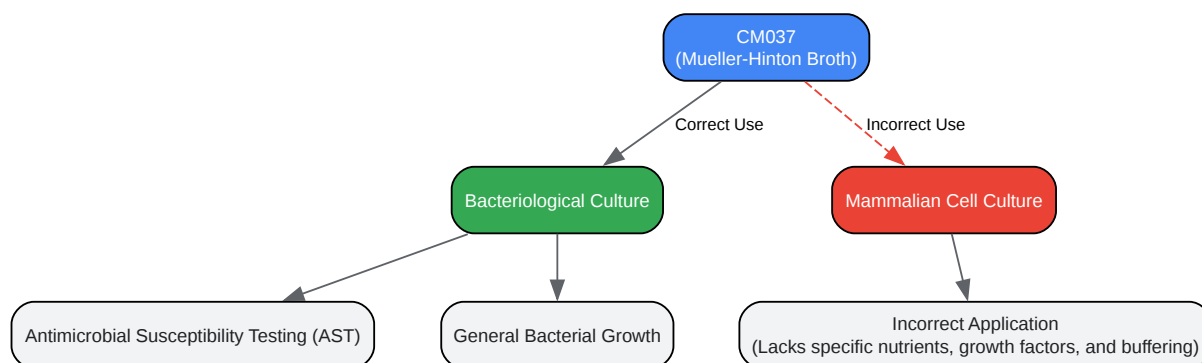
Experimental Workflow for CM037 Preparation



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Caption: Workflow for preparing Mueller-Hinton Broth (**CM037**).

Logical Relationship: CM037 Application



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Caption: Application suitability of **CM037**.

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